

Unveiling the Molecular Architecture of NP-Ahd-¹³C₃: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NP-Ahd-13C3

Cat. No.: B030849

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This technical guide provides a detailed examination of the molecular structure of NP-Ahd-¹³C₃, an isotopically labeled compound of significant interest in analytical and metabolic research. This document delineates its chemical identity, structural features, and key physicochemical properties, presenting the information in a clear and accessible format for the scientific community.

Chemical Identity and Structure

NP-Ahd-¹³C₃ is the carbon-13 labeled analogue of 2-NP-AHD. The base molecule, 2-NP-AHD, is a 2-nitrophenyl derivative of 1-aminohydantoin (AHD), which is a metabolite of nitrofurantoin antibiotics.^{[1][2][3][4]} The designation "¹³C₃" indicates that three carbon atoms in the molecule have been replaced with the carbon-13 isotope, a modification crucial for its use in mass spectrometry-based analytical methods.

The systematic IUPAC name for the unlabeled compound is 1-[[2-(nitrophenyl)methylene]amino]-2,4-imidazolidinedione.^[5] Based on this, NP-Ahd-¹³C₃ is the isotopically labeled version of this structure.

Molecular Structure:

The core structure consists of a 2-nitrophenyl group linked via a methylene bridge to the amino group of a 1-aminohydantoin ring. The precise location of the three ¹³C atoms is not publicly

specified and would be defined by the synthetic route used for its preparation. However, they are integral to the carbon backbone of the molecule.

Structural Diagram:

Caption: 2D structure of 2-NP-AHD, the unlabeled analogue of NP-Ahd- $^{13}\text{C}_3$.

Physicochemical Data

The following table summarizes the key quantitative data for the unlabeled 2-NP-AHD, which are expected to be nearly identical for NP-Ahd- $^{13}\text{C}_3$, with a slight increase in molecular weight due to the heavier isotopes.

Property	Value	Source
Molecular Formula	$\text{C}_{10}\text{H}_8\text{N}_4\text{O}_4$	
Molecular Weight	248.19 g/mol	
CAS Number	623145-57-3	
Appearance	Solid	
Purity	$\geq 95\%$	
Solubility	DMSO: 1 mg/ml	
DMF: Insoluble		
Ethanol: Insoluble		
PBS (pH 7.2): Insoluble		

Experimental Context and Applications

Background:

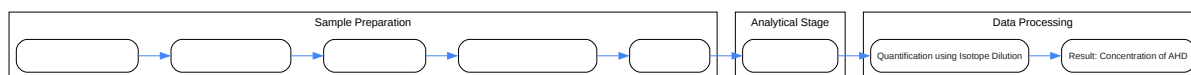
2-NP-AHD is a derivative of 1-aminohydantoin (AHD), which is a metabolite of the nitrofurantoin antibiotic nitrofurantoin. Nitrofurantoin antibiotics are banned for use in food-producing animals in many jurisdictions due to concerns about their carcinogenicity. Consequently, sensitive analytical methods are required to detect their residues in food products like honey.

Role of NP-Ahd- $^{13}\text{C}_3$:

Isotopically labeled internal standards are essential for accurate quantification in mass spectrometry. NP-Ahd- $^{13}\text{C}_3$ serves this purpose in the detection of nitrofuran metabolite residues. Its chemical behavior is virtually identical to the native 2-NP-AHD, but its increased mass allows it to be distinguished in a mass spectrometer.

Experimental Workflow:

The general workflow for using NP-Ahd- $^{13}\text{C}_3$ as an internal standard in food safety analysis is depicted below.



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Caption: Workflow for AHD detection using NP-Ahd- $^{13}\text{C}_3$.

Synthesis and Characterization

While detailed synthetic protocols for NP-Ahd- $^{13}\text{C}_3$ are proprietary, the synthesis of nitrophenylated derivatives of amino acids is documented in the scientific literature. Generally, these syntheses involve the reaction of a suitable nitrophenyl precursor with the amino acid or its derivative. The introduction of the ^{13}C labels would occur through the use of ^{13}C -labeled starting materials in the synthesis of the hydantoin ring or the nitrophenyl moiety.

Characterization of the final product would involve a suite of analytical techniques to confirm its identity and purity, including:

- Mass Spectrometry (MS): To confirm the molecular weight and the incorporation of the three ^{13}C isotopes.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the molecular structure and confirm the positions of the ^{13}C labels.
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the compound.

This technical guide provides a foundational understanding of the molecular structure and application of NP-Ahd- $^{13}\text{C}_3$. For further details on specific analytical methods or synthetic procedures, consulting peer-reviewed scientific literature and technical data sheets from suppliers is recommended.

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- To cite this document: BenchChem. [Unveiling the Molecular Architecture of NP-Ahd- $^{13}\text{C}_3$: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030849#what-is-the-molecular-structure-of-np-ahd-13c3]

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